

TPCA-1 solvent evaporation fabrication method

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Compound Focus: TPCA-1

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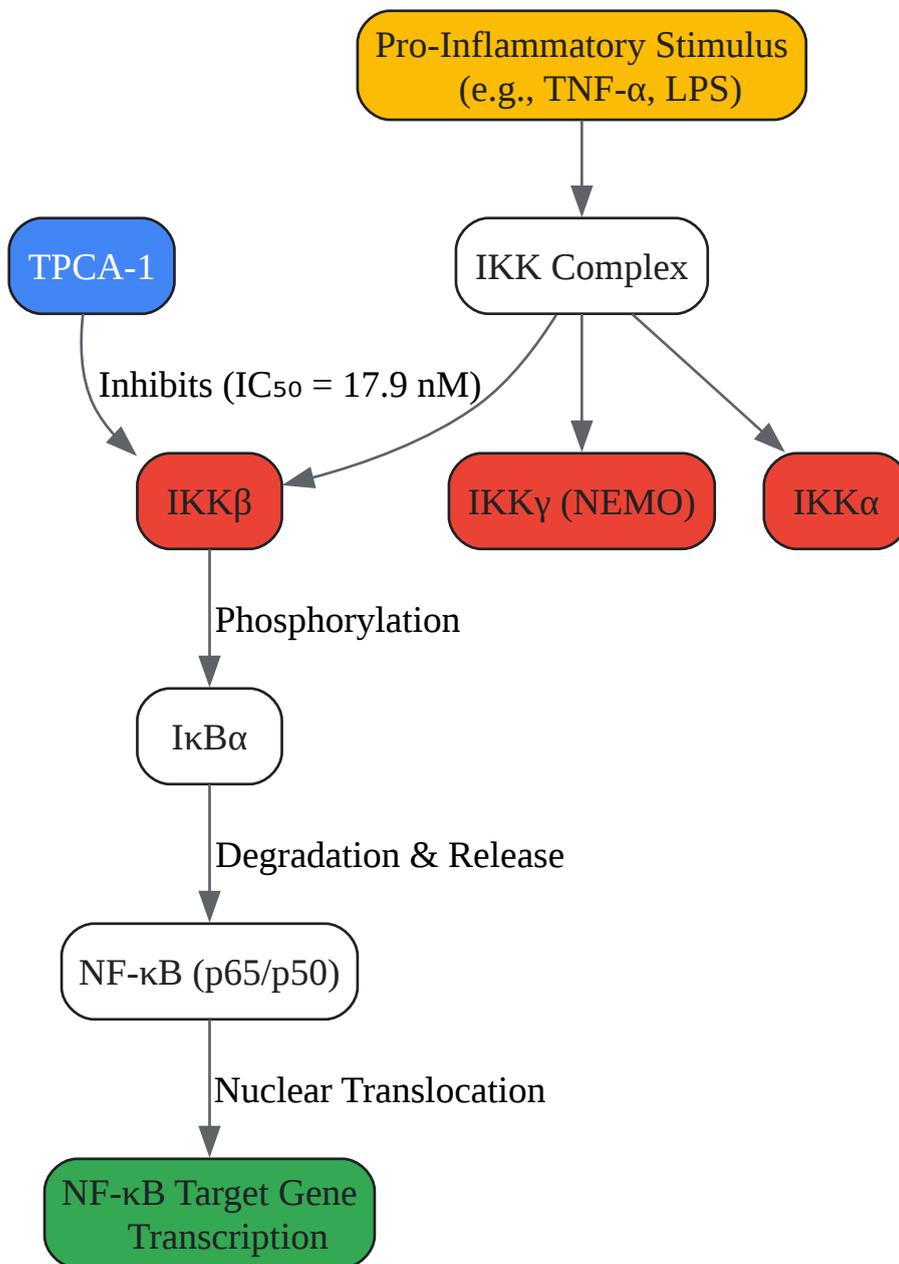
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TPCA-1 and Its Mechanism of Action

TPCA-1 (2-[(aminocarbonyl)amino]-5-(4-fluorophenyl)-3-thiophenecarboxamide) is a potent and selective small-molecule inhibitor of the I κ B kinase subunit **IKK β (IKK2)**, a key activator of the **NF- κ B signaling pathway** [1] [2] [3].

The canonical NF- κ B signaling pathway and the site of **TPCA-1** inhibition can be summarized as follows:



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By inhibiting IKKβ, **TPCA-1** effectively blocks the NF-κB-driven expression of numerous **pro-inflammatory cytokines and chemokines**, such as IL-6, IL-8, MCP-1, and RANTES [4]. This mechanism underpins its therapeutic potential in various inflammatory and neovascular diseases [1] [5].

Fabrication Protocol: TPCA-1-Loaded PLGA Microparticles

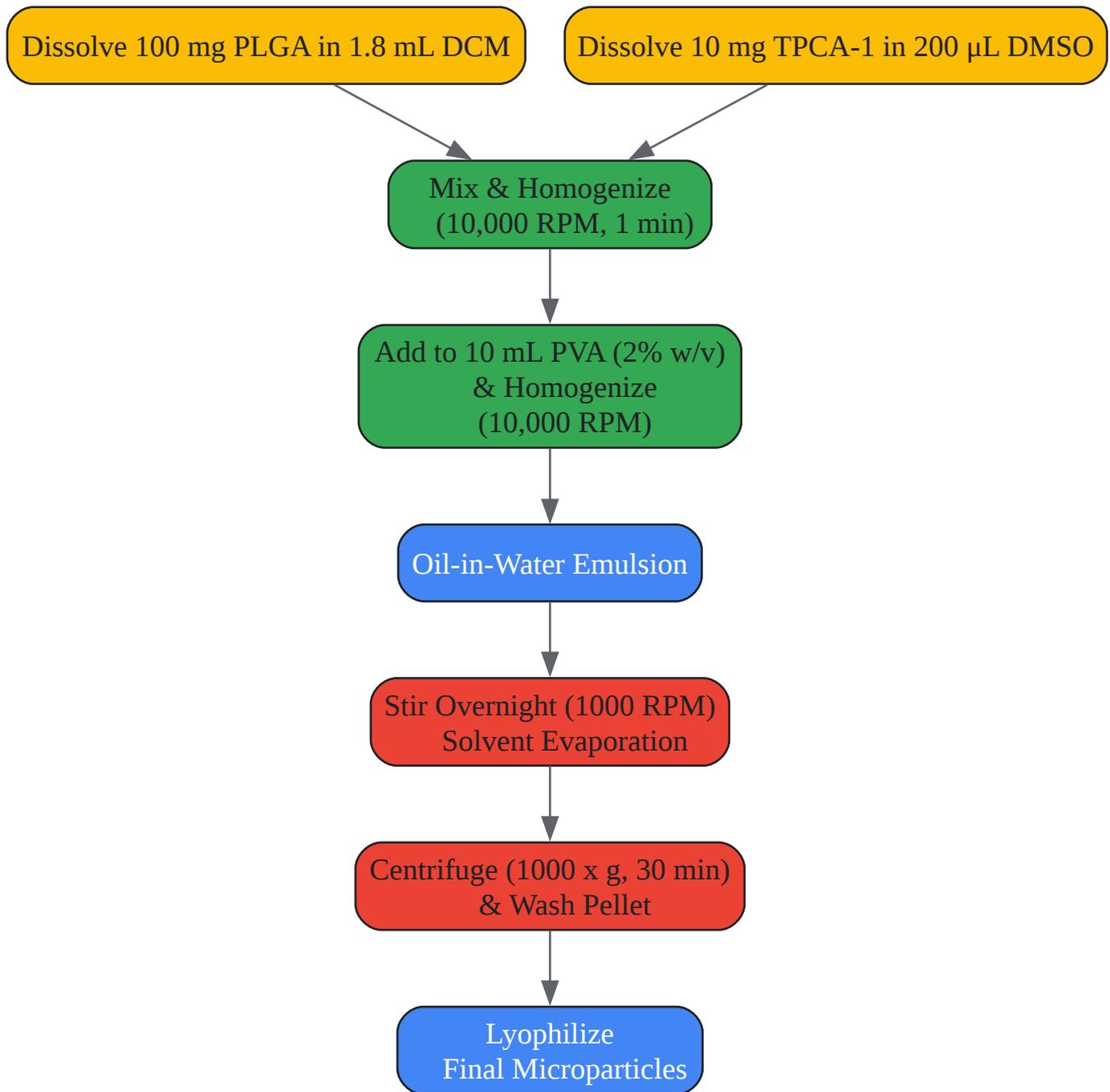
The **solvent evaporation method** is a standard technique for encapsulating hydrophobic drugs like **TPCA-1** into biodegradable polymer microparticles, enabling sustained and controlled drug release [1] [6].

Materials and Equipment

- **Polymers:** Poly (D,L-lactide-co-glycolide), ester terminated (PLGA, 50:50, MW 7,000–17,000; e.g., RESOMER RG 502) [1].
- **Active Pharmaceutical Ingredient (API):** **TPCA-1** (MW: 279.29 g/mol) [1] [3].
- **Solvents:** Dichloromethane (DCM), Dimethyl sulfoxide (DMSO) [1].
- **Aqueous Phase:** Polyvinyl alcohol solution (2% w/v) [1].
- **Equipment:** Homogenizer, magnetic stirrer, centrifuge, lyophilizer [1].

Step-by-Step Procedure

The fabrication workflow involves creating an oil-in-water emulsion, followed by solvent evaporation and particle collection, as detailed below:



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Key Fabrication Parameters and Outcomes

The process yields microparticles with the following characteristics:

Parameter	Outcome / Value	Method / Note
Mean Diameter	2.4 μm	Not specified in protocol [1].
Drug Loading Efficiency	~80%	Determined by HPLC [1].
Homogenization Speed	10,000 RPM	For initial mixture and emulsion formation [1].
Stirring Speed	1,000 RPM	For overnight solvent evaporation [1].
Centrifugation Force	1,000 x g	For 30 minutes to collect microparticles [1].

Research Applications and Efficacy

The fabricated **TPCA-1**-loaded PLGA microparticles have demonstrated efficacy in various pre-clinical disease models, primarily through local administration to maximize therapeutic effect and minimize systemic exposure.

Disease Model	Administration Route	Key Findings & Efficacy
Laser-Induced Choroidal Neovascularization (Model of wet AMD) [1] [6]	Retrobulbar injection	Sustained drug levels in retina; significantly reduced CNV area and macrophage infiltration; inhibited laser-induced <i>Vegfa</i> and <i>Ccl2</i> expression.
Post-Traumatic Osteoarthritis (PTOA) [5]	Intra-articular injection (via targeted nanosomes)	Reduced oxidative stress (NO, LDH) and inflammation; down-regulated catabolic markers (MMP-13, ADAMTS-5); attenuated cartilage degradation and pain.
Acute Tendon Injury [7]	Local delivery (microsphere-hydrogel system)	Engineered a pro-tenogenic niche, restoring the tenogenic differentiation of stem cells in an inflammatory environment.
Uncontrolled Inflammation [8]	Intravenous injection (via targeted)	Targeted injured endothelium/activated macrophages; inhibited M1 macrophage

Disease Model	Administration Route	Key Findings & Efficacy
	nanoparticles)	polarization; reduced pro-inflammatory cytokines and ROS/NO production.

Critical Notes for Experimental Success

- **Solvent Evaporation:** Ensure the process occurs at **room temperature** with constant stirring to allow for the gradual formation of solid microparticles [1].
- **Characterization:** Beyond size and loading efficiency, critically evaluate the **in vitro drug release profile** and **sterility** for in vivo applications.
- **Targeted Delivery:** The core polymer system is versatile. As evidenced in other studies, conjugating targeting ligands (e.g., antibodies against PECAM-1 [8] or type II collagen [5]) to the particle surface can significantly enhance delivery specificity and efficacy.
- **Biosafety:** In the context of ocular administration, the **TPCA-1** PLGA microparticle system showed no noticeable cellular or functional toxicity in rodent models, and no systemic toxicity was observed [1].

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References

1. IKK2 Inhibition Using TPCA-1-Loaded PLGA Microparticles ... [pmc.ncbi.nlm.nih.gov]
2. TPCA-1 #50902 [cellsignal.com]
3. TPCA-1 | IκB Kinase Inhibitors [rndsystems.com]
4. Controlled Inhibition of the Mesenchymal Stromal Cell Pro ... [pmc.ncbi.nlm.nih.gov]
5. Targeted nanosome delivery of TPCA-1 for modulating ... [sciencedirect.com]
6. IKK2 Inhibition Using TPCA-1-Loaded PLGA Microparticles ... [journals.plos.org]
7. Controlled TPCA-1 delivery engineers a pro-tenogenic ... [sciencedirect.com]

8. Enhancing the Treatment of Uncontrolled Inflammation ... [pmc.ncbi.nlm.nih.gov]

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